

molecular structure of 6- Quinolinecarboxaldehyde, 4-ethoxy-

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Compound of Interest

Compound Name: 6-Quinolinecarboxaldehyde, 4-ethoxy-

CAS No.: 879323-78-1

Cat. No.: B8311057

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Molecular Architecture and Synthetic Utility of 4-Ethoxyquinoline-6-carboxaldehyde in Oncology Drug Discovery

Executive Summary

In the landscape of targeted oncology therapeutics, the rational design of kinase inhibitors relies heavily on versatile, bifunctional building blocks. 4-Ethoxyquinoline-6-carboxaldehyde (CAS: 879323-78-1) has emerged as a critical intermediate in the synthesis of quinolinyl-methylene-thiazolinones—a class of potent, reversible inhibitors targeting Cyclin-Dependent Kinase 1 (CDK1)[1]. As a Senior Application Scientist, I have structured this technical guide to dissect the physicochemical properties, mechanistic synthesis, and downstream biological applications of this molecule, providing a field-proven blueprint for drug development professionals.

Physicochemical Profiling & Structural Dynamics

The molecular architecture of 4-ethoxyquinoline-6-carboxaldehyde is defined by a rigid heteroaromatic quinoline core, substituted strategically at the C4 and C6 positions. Every

structural feature serves a distinct mechanistic purpose in both synthesis and pharmacodynamics:

- The Quinoline Core: Provides a planar pharmacophore capable of robust stacking and hydrophobic interactions within the narrow hinge region of kinase ATP-binding pockets.
- C4-Ethoxy Substitution (-OCH₂CH₃): Acts as an electron-donating group (EDG) via resonance. This electron enrichment increases the basicity of the quinoline nitrogen, modulating its

to improve aqueous solubility compared to unsubstituted analogs. Furthermore, the steric bulk of the ethoxy group dictates the spatial orientation of the molecule within the kinase binding site, preventing off-target binding[2].
- C6-Carboxaldehyde Group (-CHO): Serves as a highly reactive electrophilic center. It is specifically positioned to undergo Knoevenagel condensations, acting as the anchor point for extending the molecule into conjugated systems (such as thiazolinone derivatives)[3].

Table 1: Quantitative Physicochemical Profile Data synthesized from computational models and chemical registry databases[3][4].

Parameter	Value	Mechanistic Implication
CAS Registry Number	879323-78-1	Unique identifier for procurement and QA/QC.
Molecular Formula	C ₁₂ H ₁₁ NO ₂	Dictates mass spectrometric targeting.
Molecular Weight	201.22 g/mol	Low MW allows for downstream fragment growing.
Topological Polar Surface Area	39.2 Å ²	Optimal for membrane permeability (Lipinski's Rule).
Hydrogen Bond Donors (HBD)	0	Reduces desolvation penalty upon target binding.
Hydrogen Bond Acceptors (HBA)	3	Facilitates critical interactions with kinase hinge residues.
Predicted LogP	~2.0	Balanced lipophilicity for cellular assays.

Mechanistic Synthesis & Experimental Workflow

The synthesis of 4-ethoxyquinoline-6-carboxaldehyde is achieved via a highly regioselective lithium-halogen exchange followed by electrophilic trapping. The protocol below is designed as a self-validating system to ensure high fidelity during scale-up[3][5].

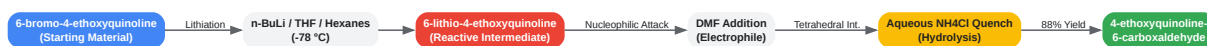
Causality of Experimental Choices

- Cryogenic Temperature (-78 °C):** Maintaining this temperature is non-negotiable. It stabilizes the highly reactive 6-lithio-4-ethoxyquinoline intermediate and prevents unwanted ring-metalation or nucleophilic attack by n-BuLi on the electron-deficient C2 position of the quinoline ring.
- Solvent System (THF/Hexanes):** Tetrahydrofuran (THF) acts as a coordinating solvent. Its oxygen lone pairs solvate the lithium cation, significantly increasing the nucleophilicity of the resulting carbanion.

- **Self-Validation via D₂O Quench:** To validate the success of the lithiation step before committing the electrophile, a 0.5 mL aliquot of the reaction mixture can be quenched with Deuterium Oxide (D₂O). Complete lithium-halogen exchange is confirmed if LC-MS shows a quantitative +1 Da mass shift (incorporation of deuterium at C6).

Step-by-Step Protocol

- **Preparation:** Purge a flame-dried 500 mL round-bottom flask with Argon. Dissolve 6-bromo-4-ethoxyquinoline (1.0 eq, 50 mmol) in 150 mL of anhydrous THF.
- **Cryogenic Cooling:** Submerge the reaction vessel in a dry ice/acetone bath. Allow the internal temperature to equilibrate to -78 °C for 15 minutes.
- **Lithiation:** Add n-Butyllithium (1.1 eq, 2.5 M in hexanes) dropwise via a syringe pump over 20 minutes. Critical: Monitor the internal temperature probe to ensure it does not exceed -70 °C. Stir the dark mixture at -78 °C for 30 minutes.
- **Formylation:** Introduce anhydrous N,N-Dimethylformamide (DMF) (1.5 eq) dropwise. The bulky dimethylamino group of DMF stabilizes the resulting tetrahedral hemiaminal intermediate, preventing over-addition.
- **Reaction Progression:** Stir the mixture at -78 °C for 1 hour, then remove the cooling bath and allow the reaction to gradually warm to room temperature over 15.5 hours[3].
- **Quenching & Hydrolysis:** Quench the reaction by slowly adding 50 mL of saturated aqueous ammonium chloride (NH₄Cl). This mildly acidic workup collapses the tetrahedral intermediate into the target aldehyde.
- **Extraction & Purification:** Extract the aqueous layer with ethyl acetate (3 x 100 mL). Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure. Purify via flash column chromatography (silica gel, hexanes/ethyl acetate gradient) to yield the product as a solid (Typical Yield: ~88%)[3].



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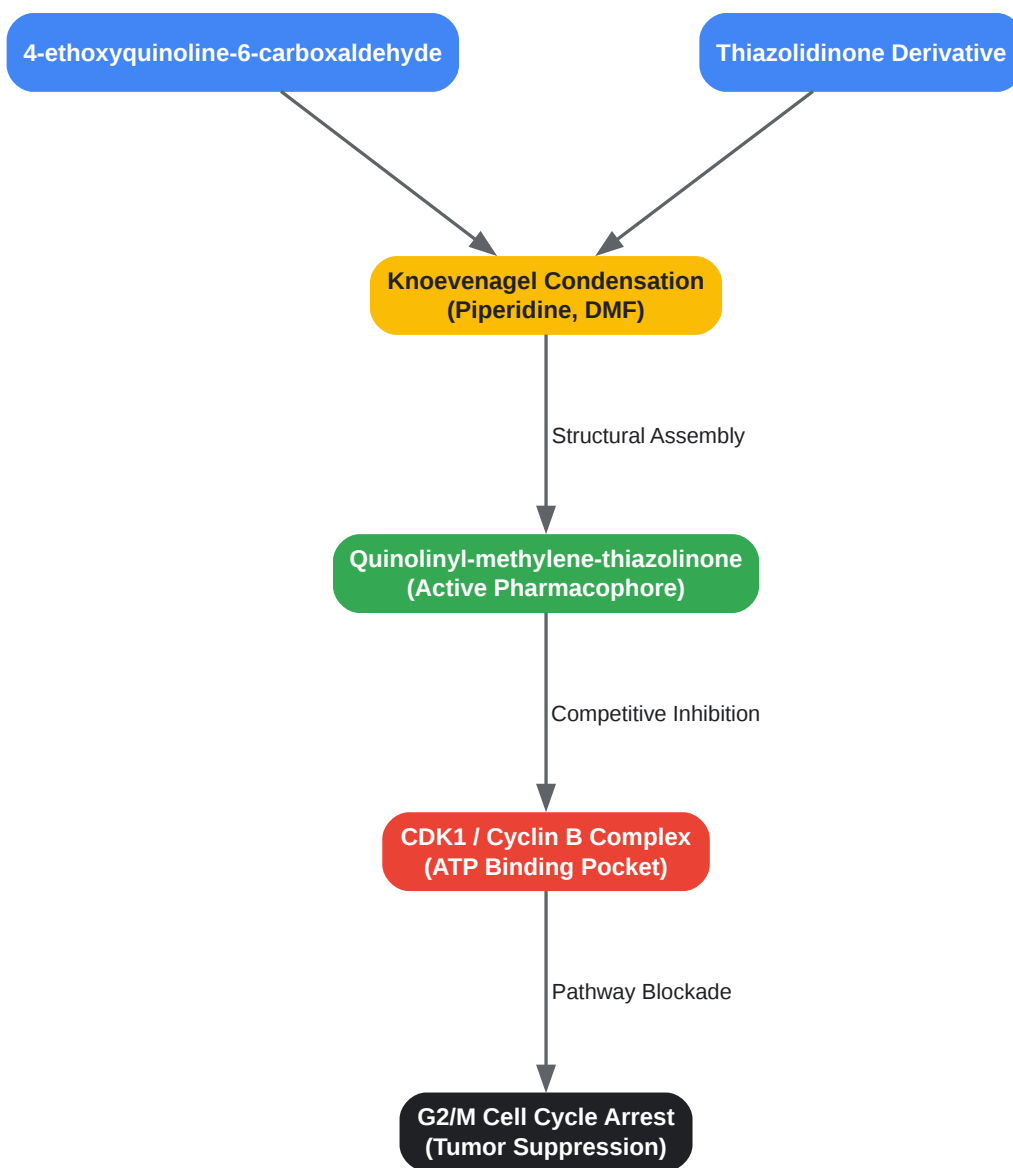
Fig 1: Synthetic workflow of 4-ethoxyquinoline-6-carboxaldehyde via lithium-halogen exchange.

Application in Drug Discovery: CDK1 Inhibitor Development

The primary utility of 4-ethoxyquinoline-6-carboxaldehyde lies in its conversion into quinolinyl-methylene-thiazolinones. These compounds are potent, reversible inhibitors of Cyclin-Dependent Kinase 1 (CDK1)[2].

CDK1, when complexed with Cyclin B, is the master regulator of the G2/M phase transition in the cell cycle. Aberrant CDK1 activity drives uncontrolled tumor proliferation. By reacting our target aldehyde with a 2-thioxo-thiazolidin-4-one derivative via a base-catalyzed Knoevenagel condensation, researchers generate a highly conjugated pharmacophore[1].

Mechanistically, the quinoline moiety acts as the hinge-binding motif, slotting directly into the ATP-binding pocket of CDK1. The ethoxy group enhances binding affinity through targeted hydrophobic interactions, while the newly formed thiazolinone tail extends into the solvent-exposed region, ensuring high selectivity against other kinase isoforms (such as CDK2 and CDK4)[2][5]. This specific structural assembly effectively blocks cell cycle progression, inducing apoptosis in human tumor cell lines.



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Fig 2: Assembly of quinoliny-methylene-thiazolinones and subsequent CDK1 pathway inhibition.

Analytical Characterization & Quality Control

To ensure the integrity of the synthesized 4-ethoxyquinoline-6-carboxaldehyde before downstream biological assays, the following analytical standards must be met:

- ^1H NMR (CDCl_3 , 400 MHz): The defining feature of successful formylation is the appearance of a sharp, deshielded singlet at ~ 10.1 ppm, corresponding to the formyl proton. The ethoxy group will present a characteristic quartet at ~ 4.2 ppm ($-\text{OCH}_2-$) and a triplet at ~ 1.5 ppm ($-\text{CH}_3$).
- LC-MS (ESI+): The mass spectrum must display a prominent $[\text{M}+\text{H}]^+$ pseudo-molecular ion peak at m/z 202.2.
- HPLC: Utilizing a C18 reverse-phase column with a gradient of Water/Acetonitrile (containing 0.1% TFA). The highly conjugated, electron-rich nature of the quinoline ring ensures strong, distinct UV absorbance at 254 nm, allowing for precise purity quantification (target $>98\%$ AUC).

References

- Title: Thiazolinone 4-monosubstituted quinolines (Patent US20060063805A1)
- Title: Synthesis and activity of quinoliny-methylene-thiazolinones as potent and selective cyclin-dependent kinase 1 inhibitors Source: PubMed (Bioorganic & Medicinal Chemistry Letters, 17(8), 2134-2138) URL:[[Link](#)]

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